(S)-(1-Aminobutyl)phosphonic Acid: Technical Profile & Applications

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Compound of Interest

Compound Name:	*(1-Aminobutyl)phosphonic acid hydrochloride*
Cat. No.:	*B13482004*

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CAS: 82730-39-0 | Formula: $C_4H_{12}NO_3P$ | MW: 153.12 g/mol

Introduction & Chemical Identity

(1-Aminobutyl)phosphonic acid is the phosphonic acid analogue of the non-proteinogenic amino acid Norvaline (2-aminopentanoic acid). By replacing the planar carboxylic acid moiety (-COOH) of the amino acid with a tetrahedral phosphonic acid group ($-PO_3H_2$), this compound acts as a stable transition-state mimic for peptide bond hydrolysis.[1]

It is primarily utilized as a probe and competitive inhibitor for metalloproteases, specifically Leucine Aminopeptidase (LAP) and Aminopeptidase N (APN). The (S)-enantiomer (CAS 82730-39-0) stereochemically corresponds to L-amino acids, making it the biologically active eutomer for enzymes recognizing L-substrates.

Physicochemical Properties[2][3][4]

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Property	Value	Notes
IUPAC Name	[(1S)-1-aminobutyl]phosphonic acid	
Appearance	White crystalline powder	Hygroscopic
Solubility	Highly soluble in water; insoluble in organic solvents (EtOH, Acetone)	Zwitterionic character
pKa Values	$pK_1 \approx 2.3$ (Phosphonate), $pK_2 \approx 5.6$ (Phosphonate), $pK_3 \approx 10.3$ (Ammonium)	Exists as a zwitterion at physiological pH
Stability	Stable C-P bond; resistant to chemical and enzymatic hydrolysis	Unlike phosphate esters, phosphonates are not cleaved by phosphatases

Synthesis & Manufacturing

While racemic synthesis is straightforward, producing the bioactive (S)-enantiomer requires asymmetric induction or resolution.

A. Primary Route: Modified Kabachnik-Fields (Racemic)

For general screening, the "one-pot" condensation of an aldehyde, amine, and phosphite is widely used, followed by hydrolysis.

- Reagents: Butanal, Acetyl Chloride (or Benzyl Carbamate), Triphenyl Phosphite.
- Mechanism: Formation of an imine intermediate followed by hydrophosphonylation.[2]
- Hydrolysis: Acidic reflux (HBr/AcOH) removes protecting groups to yield the free aminophosphonic acid.

B. Enantioselective Synthesis (Targeting CAS 82730-39-0)

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To obtain the pure (S)-enantiomer, Asymmetric Hydrogenation or Enzymatic Resolution is required.

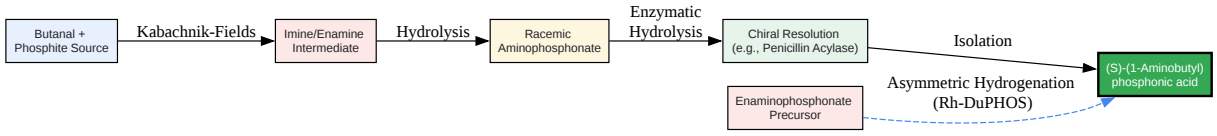
Protocol: Asymmetric Hydrogenation (Catalytic)

This method uses a chiral Rhodium catalyst to hydrogenate an

-unsaturated phosphonate precursor.

- Precursor: Diethyl (1-acetamidobut-1-enyl)phosphonate.
- Catalyst: [Rh(COD)(R,R)-DuPHOS]OTf.
- Conditions:

  (60 psi), MeOH, 25°C, 24h.
- Yield: >95% ee of the (S)-isomer.



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Figure 1: Synthetic pathways for (S)-(1-Aminobutyl)phosphonic acid. The solid line represents the classical resolution route; the dashed line represents direct asymmetric catalysis.

Biological Mechanism & Pharmacology[3]

Mechanism of Action: Transition State Analogue

The core pharmacological value of (1-aminobutyl)phosphonic acid lies in its structural mimicry of the tetrahedral transition state formed during peptide bond hydrolysis.[1]

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- Substrate Mimicry: The butyl side chain occupies the hydrophobic S1 pocket of the enzyme (mimicking Norvaline/Leucine).
- Zinc Chelation: The phosphonic acid group (

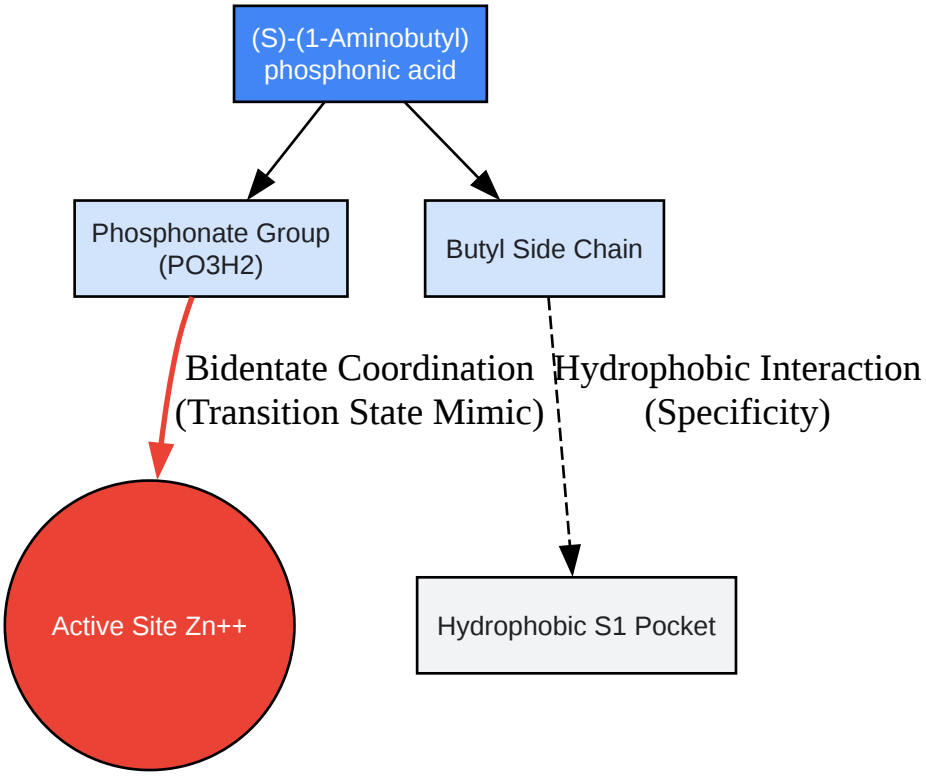
) coordinates with the catalytic Zinc ion(s) (

) in the active site.
- Non-Hydrolyzable: The C-P bond prevents cleavage, locking the enzyme in an inactive complex.

Target Enzymes[2]

- Leucine Aminopeptidase (LAP): Cytosolic and microsomal. The compound acts as a competitive inhibitor (

  in the micromolar range).
- Aminopeptidase N (CD13): A zinc-dependent metalloprotease involved in antigen presentation and tumor angiogenesis.



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Figure 2: Mechanism of Action. The phosphonate moiety coordinates the catalytic Zinc, mimicking the tetrahedral intermediate of peptide hydrolysis.

Experimental Protocols

Protocol A: Determination of Inhibitory Potency ( ) against LAP

Objective: Measure the inhibition of Leucine Aminopeptidase using a colorimetric substrate.

Reagents:

- Buffer: 50 mM Tris-HCl, pH 8.0, containing 1 mM

  (activator).
- Substrate: L-Leucine-p-nitroanilide (L-Leu-pNA).
- Enzyme: Porcine Kidney Leucine Aminopeptidase (Sigma).
- Inhibitor: (S)-(1-Aminobutyl)phosphonic acid (dissolved in water, pH adjusted to 8.0).

Procedure:

- Pre-incubation: Mix 10 µL of enzyme solution with 20 µL of inhibitor solution (varying concentrations: 0.1 µM – 1000 µM) and 150 µL of Buffer. Incubate at 37°C for 15 minutes to allow equilibrium binding.
- Reaction Start: Add 20 µL of L-Leu-pNA (2 mM stock).
- Measurement: Monitor the absorbance at 405 nm (release of p-nitroaniline) kinetically for 10 minutes.
- Analysis: Calculate the initial velocity (

) for each concentration. Plot

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vs. [I] to determine

. Convert to

using the Cheng-Prusoff equation:

.

Safety & Handling

- Hazard Classification: Skin Irritant (H315), Eye Irritant (H319).
- Handling: Use standard PPE (Gloves, Goggles). The compound is zwitterionic and generally non-volatile, reducing inhalation risk unless in dust form.
- Storage: Store at -20°C. Hygroscopic; keep under inert gas (Argon) if possible to maintain stoichiometry.

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